

CEP-28122 stability long-term storage conditions

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Compound Focus: CEP-28122

CAS No.: 1022958-60-6

Cat. No.: S549068

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Storage Conditions & Stability Data

The table below summarizes the key quantitative data for the long-term storage of **CEP-28122**:

Form	Condition	Temperature	Duration
Powder	Dry	-20°C	2 years [1]
Solution (in DMSO)	Dry	-80°C	6 months [1]
Solution (in DMSO)	Dry	4°C	2 weeks [1]

Frequently Asked Questions

Here are answers to specific issues you might encounter during your experiments with **CEP-28122**.

- **Q: What is the biological activity of CEP-28122?**
 - **A: CEP-28122** is a highly potent and selective orally active inhibitor of anaplastic lymphoma kinase (ALK). It has demonstrated antitumor activity in experimental models of human cancers, including ALK-positive anaplastic large-cell lymphoma (ALCL), non-small cell lung cancer

(NSCLC), and neuroblastoma. Its IC₅₀ value in an enzyme-based TRF assay is 1.9 ± 0.5 nM [1] [2].

- **Q: My CEP-28122 solution in DMSO has been in the fridge (4°C) for a month. Can I still use it?**
 - A: It is not recommended. The manufacturer advises that solutions in DMSO are stable for only 2 weeks at 4°C. Using it beyond this period may lead to reduced potency and unreliable experimental results due to potential compound degradation [1].
- **Q: I see that the powder should be stored at -20°C. What might happen if it is left at room temperature for an extended period?**
 - A: While specific degradation products are not listed, the primary risks are a loss of potency and an increase in the impurity profile of the compound. For long-term stability, the container should be kept tightly sealed in a cool, well-ventilated area and away from direct sunlight and sources of ignition [3] [1].
- **Q: After thawing my CEP-28122 DMSO stock from -80°C, I noticed some precipitation. What should I do?**
 - A: Gently warm the vial to room temperature. If the precipitate does not dissolve, you can try warming the solution in a water bath at 25-30°C with gentle shaking. Avoid repeated freeze-thaw cycles, as this can accelerate degradation. It is best practice to aliquot the stock solution into single-use vials upon first preparation [3].

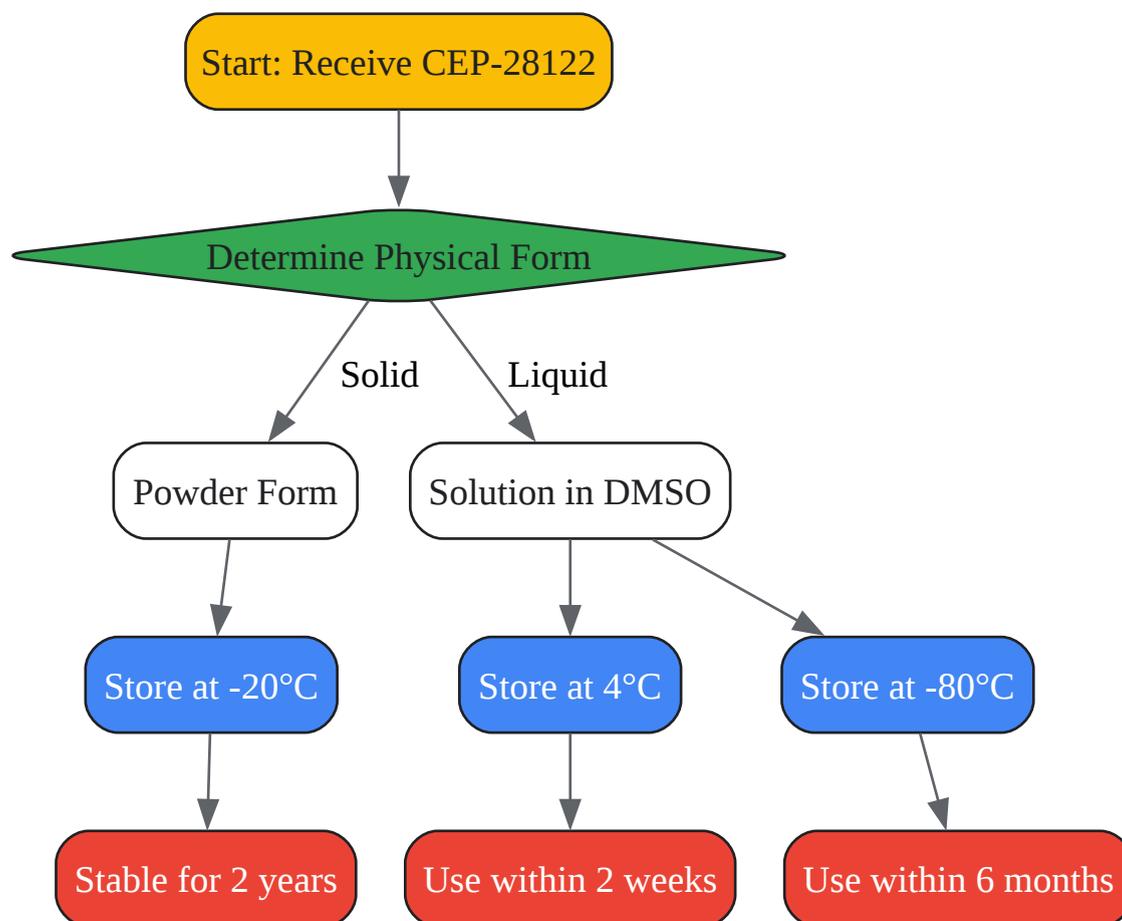
Troubleshooting Guide

This guide outlines common problems and steps to resolve them.

- **Problem: Unexpectedly low biological activity in cell-based assays.**
 - **Potential Cause 1:** Degradation of the compound due to improper storage.
 - **Solution:** Confirm that the storage conditions and duration align with the manufacturer's recommendations. Prepare a fresh stock solution from powder stored correctly at -20°C [1].
 - **Potential Cause 2:** Inaccurate concentration of the stock solution.
 - **Solution:** Ensure the DMSO used is anhydrous and of high quality. Allow the frozen stock to warm to room temperature inside the vial to prevent water condensation, which can dilute the solution.
- **Problem: Visible contamination or discoloration of the solution.**

- **Potential Cause:** Chemical contamination or reaction with an incompatible material.
- **Solution:** Discard the solution. **CEP-28122** is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents. Ensure all equipment used is clean and chemically compatible [3].

The storage workflow for **CEP-28122** can be summarized as follows:



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References

1. CEP-28122 Datasheet DC Chemicals [dcchemicals.com]

2. CEP-28122 | ALK Inhibitor [medchemexpress.com]

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